

In-Depth Technical Guide to Formamide-¹³C, ¹⁵N

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Compound of Interest

Compound Name: *Formamide-13C,15N*

Cat. No.: *B1340008*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the isotopically labeled compound, Formamide-¹³C, ¹⁵N, with a focus on its molecular properties. This information is critical for its application in various research and development settings, including its use as a tracer, in the synthesis of labeled pharmaceuticals, and as a solvent in sensitive analytical techniques.

Core Molecular Data

Formamide-¹³C, ¹⁵N is a stable isotope-labeled version of formamide, where the carbon atom is replaced with Carbon-13 (¹³C) and the nitrogen atom is replaced with Nitrogen-15 (¹⁵N). This labeling provides a distinct mass signature that is invaluable for tracing and metabolic studies.

Molecular Weight and Composition

The molecular weight of Formamide-¹³C, ¹⁵N is 47.03 g/mol .[\[1\]](#)[\[2\]](#) This value is derived from the sum of the atomic masses of its constituent isotopes. The chemical formula for this compound is H¹³CO¹⁵NH₂.[\[1\]](#)

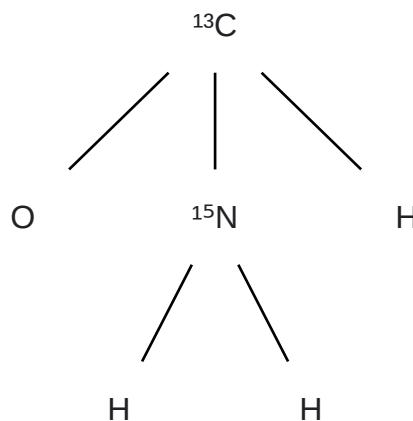
The table below details the isotopic composition and contribution of each element to the overall molecular weight.

Atom	Isotope	Quantity	Isotopic Mass (amu)	Total Mass Contribution (amu)
Carbon	¹³ C	1	~13.00335	~13.00335
Oxygen	¹⁶ O	1	~15.99491	~15.99491
Nitrogen	¹⁵ N	1	~15.00011	~15.00011
Hydrogen	¹ H	3	~1.00783	~3.02349
Total			~47.02186	

Note: The molecular weight provided by commercial suppliers (47.03 g/mol) is a rounded value.

Structural Representation

The chemical structure of Formamide-¹³C,¹⁵N is identical to that of standard formamide, with the exception of the isotopic labeling of the carbon and nitrogen atoms.



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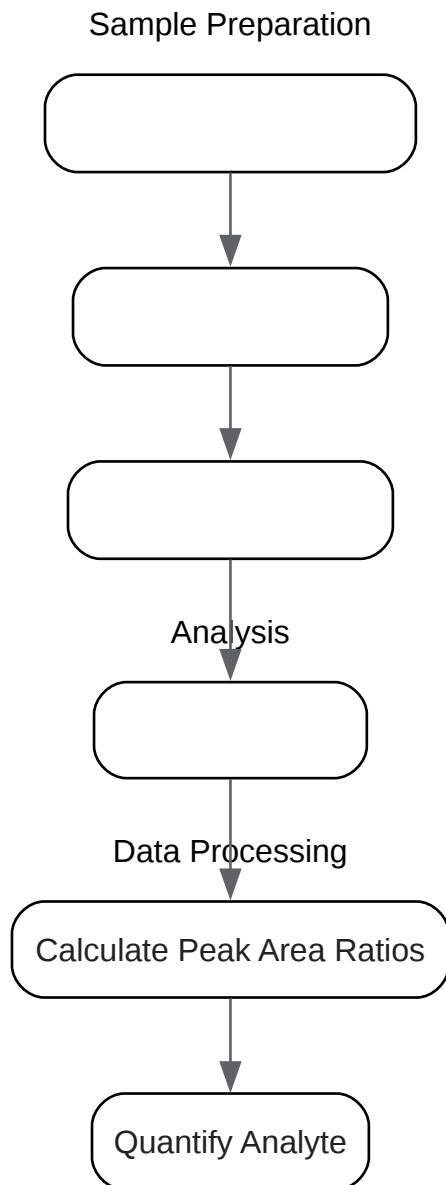
Caption: Chemical structure of Formamide-¹³C,¹⁵N.

Experimental Protocols

The utilization of Formamide-¹³C,¹⁵N in experimental settings often involves its incorporation as an internal standard in mass spectrometry-based assays or as a tracer in metabolic pathway analysis.

General Protocol for Use as an Internal Standard in LC-MS

- Preparation of Stock Solution: Accurately weigh a known amount of Formamide-¹³C,¹⁵N and dissolve it in a suitable solvent (e.g., methanol, acetonitrile, or water) to prepare a stock solution of known concentration.
- Preparation of Working Standard Solutions: Perform serial dilutions of the stock solution to create a series of working standard solutions at concentrations relevant to the expected analyte concentration range.
- Sample Preparation: To each unknown sample, and to each calibration and quality control sample, add a fixed and known amount of the Formamide-¹³C,¹⁵N internal standard solution.
- LC-MS Analysis: Analyze the samples using a validated Liquid Chromatography-Mass Spectrometry (LC-MS) method. Monitor the mass transitions for both the unlabeled analyte and the ¹³C,¹⁵N-labeled internal standard.
- Data Analysis: Quantify the analyte by calculating the ratio of the peak area of the analyte to the peak area of the internal standard. This ratio is then used to determine the concentration of the analyte from the calibration curve.



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Caption: Workflow for using Formamide-¹³C,¹⁵N as an internal standard.

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References

- 1. 甲酰胺-¹³C,¹⁵N 98 atom % ¹⁵N, 99 atom % ¹³C, 99% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 2. Formamide (Â¹Â³C, 99%; Â¹â¹⁵N, 98%) - Cambridge Isotope Laboratories, CNLM-1825-0.25 [isotope.com]
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